

An In-depth Technical Guide to 2-Amino-4,6-difluorobenzoic acid

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Compound of Interest

Compound Name: 2-Amino-4,6-difluorobenzoic acid

Cat. No.: B162158

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **2-Amino-4,6-difluorobenzoic acid**, a key building block in the development of novel pharmaceuticals and agrochemicals.

Molecular Structure and Properties

2-Amino-4,6-difluorobenzoic acid is an aromatic organic compound featuring a benzene ring substituted with an amino group, a carboxylic acid group, and two fluorine atoms. This unique fluorinated structure enhances its reactivity and solubility, making it a valuable intermediate in medicinal chemistry.^[1] The presence of fluorine atoms can significantly improve the pharmacokinetic properties of drug candidates.^[1]

The fundamental structure consists of a benzoic acid with an amino group at position 2 and fluorine atoms at positions 4 and 6. This arrangement of functional groups provides a versatile scaffold for creating more complex molecules. It is also known by the synonyms 2-Carboxy-3,5-difluoroaniline and 4,6-Difluoroanthranilic acid.^[2]

The quantitative properties of **2-Amino-4,6-difluorobenzoic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₅ F ₂ NO ₂	[1] [2] [3] [4]
Molecular Weight	173.12 g/mol	[1] [2] [3] [4]
CAS Number	126674-77-9	[1] [2] [3] [5]
Appearance	White to pale yellow solid	[1] [5]
Melting Point	198-204°C	[5] [6]
Boiling Point	305.8 ± 42.0 °C (Predicted)	[3] [7]
Density	1.536 g/cm ³	[3] [7]
pKa	3.95 ± 0.10 (Predicted)	[5] [7]
Solubility	Sparingly soluble in water; soluble in organic solvents	[5]
InChI Key	TWSZCEBPTKBNR- UHFFFAOYSA-N	[3] [5] [8]
SMILES	c1c(cc(c(c1N)C(=O)O)F)F	[5]

Applications in Research and Development

2-Amino-4,6-difluorobenzoic acid serves as a critical intermediate in the synthesis of a variety of bioactive molecules. Its applications span several key areas:

- Pharmaceutical Development: It is a key component in the synthesis of pharmaceuticals, particularly those aimed at treating inflammatory diseases and cancer.[\[1\]](#)
- Agrochemicals: The compound is utilized in the formulation of advanced herbicides and fungicides, contributing to enhanced crop protection.[\[1\]](#)
- Material Science: It is incorporated into polymers and coatings to improve their thermal stability and chemical resistance.[\[1\]](#)
- Biochemical Research: This chemical is used in various biochemical assays to aid researchers in understanding enzyme interactions and metabolic pathways.[\[1\]](#)

Experimental Protocol: Synthesis

A documented synthesis pathway for **2-Amino-4,6-difluorobenzoic acid** involves a multi-stage process. The final stage of this synthesis is detailed below.

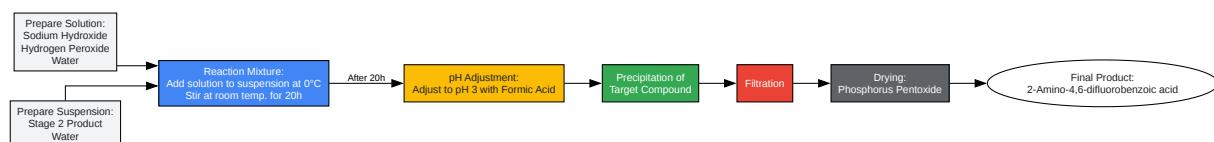
Stage 3: Synthesis of **2-amino-4,6-difluorobenzoic acid**[6]

- A solution of sodium hydroxide (6.70 g, 167 mmol) and 30% hydrogen peroxide (6.7 mL) is prepared in water (60 mL).
- This solution is added dropwise to a suspension of the product from the preceding stage (4.58 g, 25 mmol) in water (125 mL) at a controlled temperature of 0 °C.
- The resulting reaction mixture is stirred at room temperature for 20 hours.
- Upon completion, the pH of the mixture is adjusted to 3 using formic acid (approximately 11 mL). The addition of formic acid should be carefully controlled to prevent excessive foaming.
- As the pH is adjusted, the target compound, **2-Amino-4,6-difluorobenzoic acid**, begins to precipitate out of the solution.
- The precipitate is collected by filtration.
- The collected solid is dried in a desiccator using phosphorus pentoxide to yield the final white solid product.

This protocol has a reported yield of 86%.[6]

Logical Workflow for Synthesis

The following diagram illustrates the logical workflow for the final stage of the synthesis of **2-Amino-4,6-difluorobenzoic acid**.

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Caption: Synthesis workflow for **2-Amino-4,6-difluorobenzoic acid**.

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